

A Comparative Guide to Measurement Uncertainty in the Quantification of Hexadecatetraenoic Acid

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Compound of Interest		
Compound Name:	Hexadecatetraenoic acid-d5	
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For researchers, scientists, and drug development professionals, the accurate quantification of bioactive lipids like Hexadecatetraenoic acid (16:4) is critical for understanding its role in various biological processes. This guide provides an objective comparison of common analytical methods for Hexadecatetraenoic acid quantification, with a focus on understanding and minimizing measurement uncertainty. Experimental data from various studies are presented to support the comparison.

Hexadecatetraenoic acid is a polyunsaturated fatty acid found in certain marine algae and has been noted for its potential to induce chemotherapy resistance.[1] Therefore, robust and reproducible quantification methods are essential for further clinical studies.[1] The primary analytical techniques for the quantification of fatty acids are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Understanding Measurement Uncertainty

Measurement uncertainty reflects the lack of exact knowledge of the true value of the measurand (in this case, the concentration of Hexadecatetraenoic acid).[2] It is a parameter that characterizes the dispersion of the values that could reasonably be attributed to the measurand. Estimating measurement uncertainty involves identifying all potential sources of error in the analytical process, quantifying their contributions, and combining them to provide a total uncertainty value.

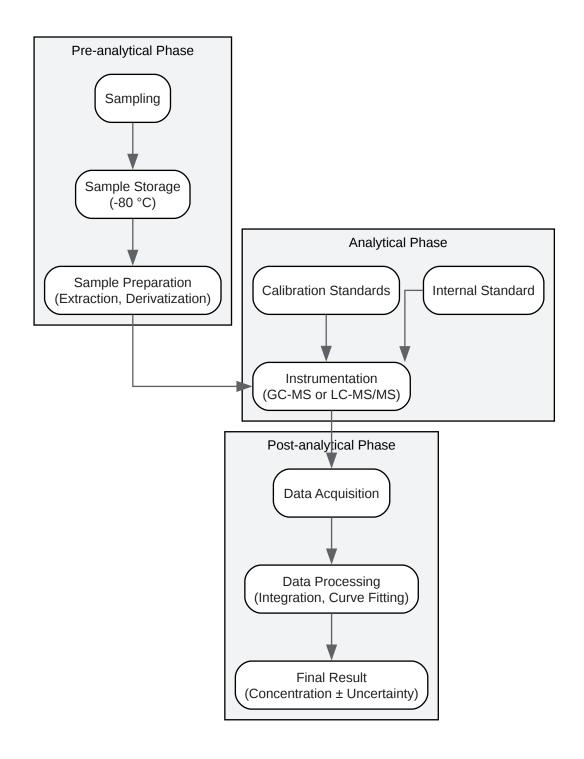




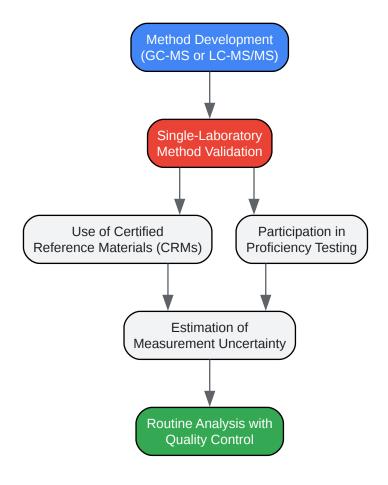


The main sources of uncertainty in the quantification of Hexadecatetraenoic acid are outlined in the workflow diagram below.









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References

- 1. Development and validation of a quantitative LC-tandem MS assay for hexadeca-4,7,10,13-tetraenoic acid in human and mouse plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cipac.org [cipac.org]
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